

Technical Support Center: Overcoming Resistance with Novel Indoline-Based Inhibitors

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Compound of Interest

Compound Name: 4,6-Dimethyl-2-(pyridin-2-yl)indoline

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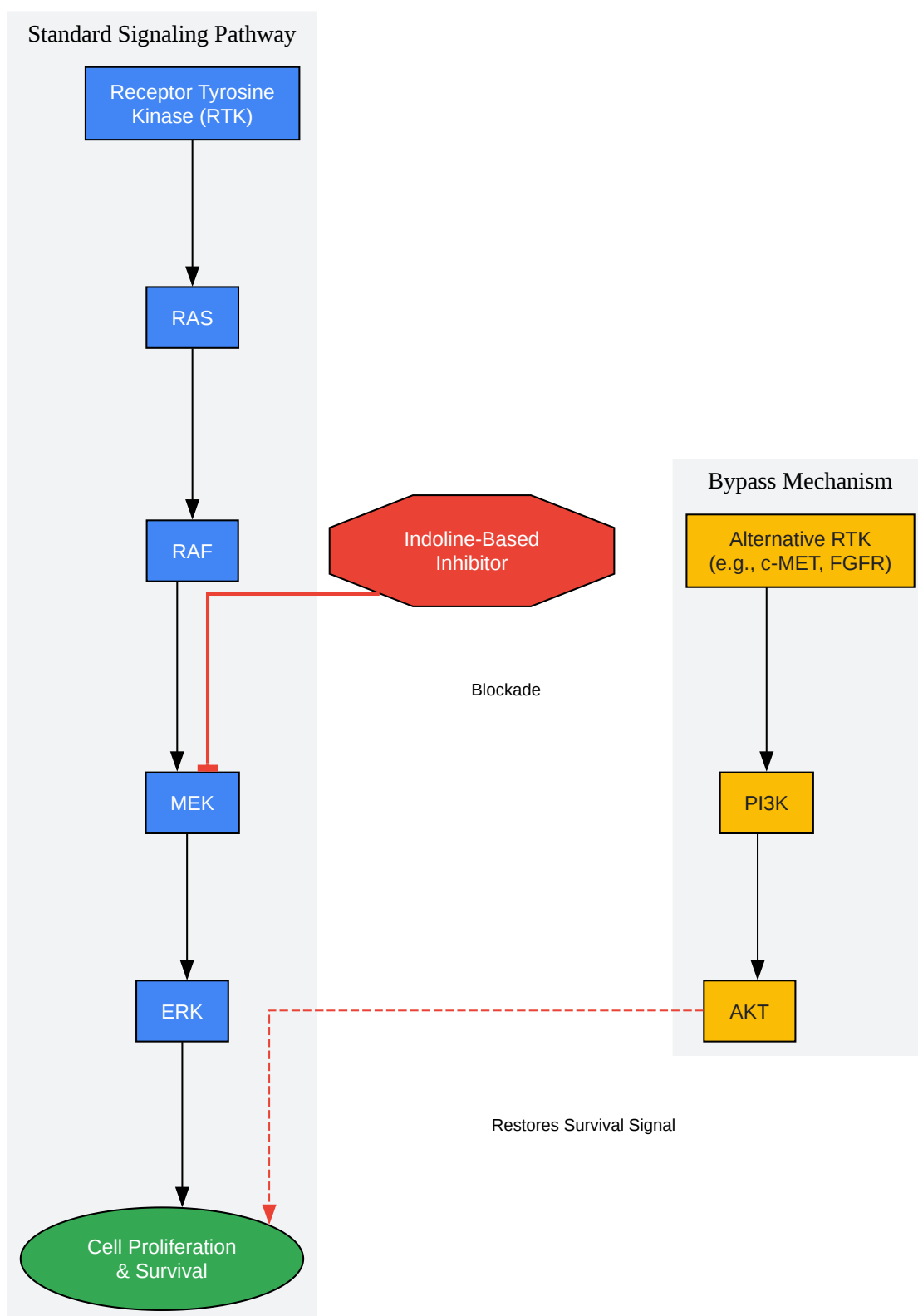
Welcome to the technical support center for researchers, scientists, and drug development professionals working with novel indoline-based inhibitors. This guide is designed to provide in-depth troubleshooting and validated protocols to help you navigate the complexities of drug resistance and accelerate your research. We will move beyond simple procedural lists to explain the scientific rationale behind experimental choices, empowering you to overcome challenges with confidence.

Understanding the Core Problem: Mechanisms of Resistance

The development of resistance, whether intrinsic or acquired, is a primary obstacle in cancer therapy.^[1] Indoline-based inhibitors, a versatile class of compounds targeting everything from protein kinases to tubulin and immune checkpoints, are no exception.^{[2][3][4]} A robust understanding of why resistance emerges is the first step toward overcoming it.

Resistance mechanisms are broadly multifactorial and can involve:

- **On-Target Alterations:** The most direct form of resistance involves genetic mutations in the drug's primary target. These mutations can alter the inhibitor's binding site, reducing its affinity and rendering it ineffective. A classic example is the D473H mutation in the Smoothed (SMO) protein, which confers resistance to the Hedgehog pathway inhibitor vismodegib.[\[5\]](#)[\[6\]](#) Similarly, secondary mutations in the KIT kinase are a known mechanism of resistance to inhibitors like sunitinib in gastrointestinal stromal tumors (GISTs).[\[7\]](#)[\[8\]](#)
- **Bypass Signaling Pathway Activation:** Cancer cells exhibit remarkable plasticity. When a critical signaling pathway is blocked by an inhibitor, cells can compensate by upregulating or activating alternative, parallel pathways to restore downstream signaling required for proliferation and survival.[\[1\]](#) For instance, resistance to sunitinib can be driven by the upregulation of alternative growth factor signaling, such as the HGF/cMET or FGF pathways.[\[7\]](#)[\[9\]](#)[\[10\]](#)
- **Drug Efflux and Sequestration:** This mechanism reduces the effective intracellular concentration of the inhibitor, preventing it from reaching its target. This can occur through the upregulation of ATP-binding cassette (ABC) transporters, such as ABCB1, which actively pump the drug out of the cell.[\[11\]](#)[\[12\]](#) Another fascinating mechanism is lysosomal sequestration, where the inhibitor becomes trapped within acidic lysosomes, effectively removing it from circulation within the cytoplasm where its target resides.[\[9\]](#)[\[13\]](#)
- **Phenotypic Adaptations:** Broader cellular changes, such as the epithelial-to-mesenchymal transition (EMT), can also contribute to a drug-tolerant state, making cells inherently more resistant to a variety of therapeutic agents.[\[1\]](#)



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Caption: Activation of a bypass signaling pathway.

Troubleshooting Guide (Q&A Format)

This section addresses common issues encountered during experiments with indoline-based inhibitors.

Q1: My inhibitor shows a much higher IC₅₀ value in my cell viability assay than reported in the literature. What could be wrong?

A1: This is a frequent issue with several potential causes:

- **Inhibitor Solubility and Stability:** Indoline-based compounds are often hydrophobic.^[14] Ensure your inhibitor is fully dissolved in the recommended solvent (typically DMSO) before diluting it in culture media.^[15] Precipitates can drastically lower the effective concentration. Also, avoid repeated freeze-thaw cycles of stock solutions.
- **Assay Choice and Timing:** Different viability assays measure different cellular processes. MTT/MTS assays measure metabolic activity, while assays like CellTiter-Glo® measure ATP levels.^{[15][16]} An inhibitor might reduce metabolic activity before causing cell death, or vice-versa. The incubation time is also critical; ensure you are measuring at an appropriate time point (e.g., 48-72 hours) to observe the desired effect.^[15]
- **Cell Seeding Density:** Overly dense cell cultures can deplete nutrients and show reduced sensitivity to drugs. Conversely, sparse cultures may not proliferate well. It is crucial to optimize the seeding density for your specific cell line.^[16]
- **Cell Line Integrity:** Ensure your cell line is the correct one, free from contamination, and has not been in continuous culture for an excessive number of passages, which can lead to genetic drift.

Q2: I'm not seeing inhibition of my target's phosphorylation via Western blot, even at concentrations that reduce cell viability. Why?

A2: This suggests a disconnect between the observed phenotype and the intended molecular mechanism.

- **On-Target vs. Off-Target Effects:** The observed cytotoxicity might be due to the inhibitor acting on an unintended "off-target" kinase or protein.^{[17][18]} To test this, consider using a

structurally unrelated inhibitor for the same target or performing a rescue experiment by overexpressing a drug-resistant mutant of your target.^[15] Kinome-wide profiling can also help identify unexpected off-targets.^{[19][20]}

- **Lysis and Sample Preparation:** The phosphorylation state of proteins is transient. It is absolutely critical to use a lysis buffer containing both protease and phosphatase inhibitors to preserve post-translational modifications.^{[15][21]}
- **Antibody and Transfer Issues:** The primary antibody may not be specific or sensitive enough. Always run a positive control (e.g., lysate from cells stimulated to activate the pathway). Ensure efficient protein transfer from the gel to the membrane, especially for high molecular weight proteins.^{[21][22][23]}
- **Pathway Dynamics:** Signaling pathways can have rapid feedback loops. The cell might transiently adapt and restore phosphorylation levels after initial inhibition. A time-course experiment (e.g., 1, 4, 8, 24 hours post-treatment) can reveal these dynamics.

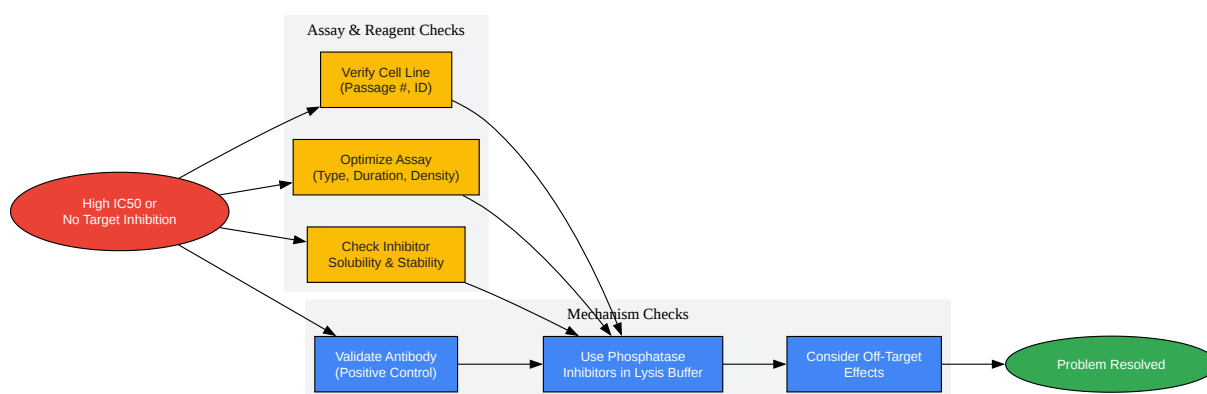
Q3: I've successfully generated a drug-resistant cell line. How do I determine the mechanism of resistance?

A3: Congratulations, this is a critical step. A systematic approach is required to characterize the resistance mechanism. The workflow diagram below outlines a logical progression of experiments.

- **Step 1: Confirm Resistance:** Validate that the new cell line is genuinely resistant by performing a dose-response curve and comparing its IC₅₀ value to the parental cell line.
- **Step 2: Check On-Target Mutations:** Sequence the drug-binding domain of the primary target gene in both parental and resistant cells to check for acquired mutations.
- **Step 3: Investigate Bypass Pathways:** Use phospho-kinase antibody arrays to get a broad overview of signaling changes. Validate hits from the array using Western blotting for key nodes of suspected bypass pathways (e.g., p-AKT, p-ERK, p-STAT3).^[9]
- **Step 4: Assess Drug Efflux:** Use RT-qPCR to measure the mRNA expression levels of common ABC transporters (e.g., ABCB1, ABCC1, ABCG2). If a transporter is upregulated,

you can confirm its function by co-treating with a known inhibitor of that transporter to see if it restores sensitivity.

- Step 5: Measure Intracellular Drug Accumulation: Use techniques like liquid chromatography-mass spectrometry (LC-MS) to directly measure whether the resistant cells accumulate less of the drug compared to parental cells, which can confirm resistance due to efflux or sequestration.^{[9][11]}



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Caption: Troubleshooting decision tree for unexpected results.

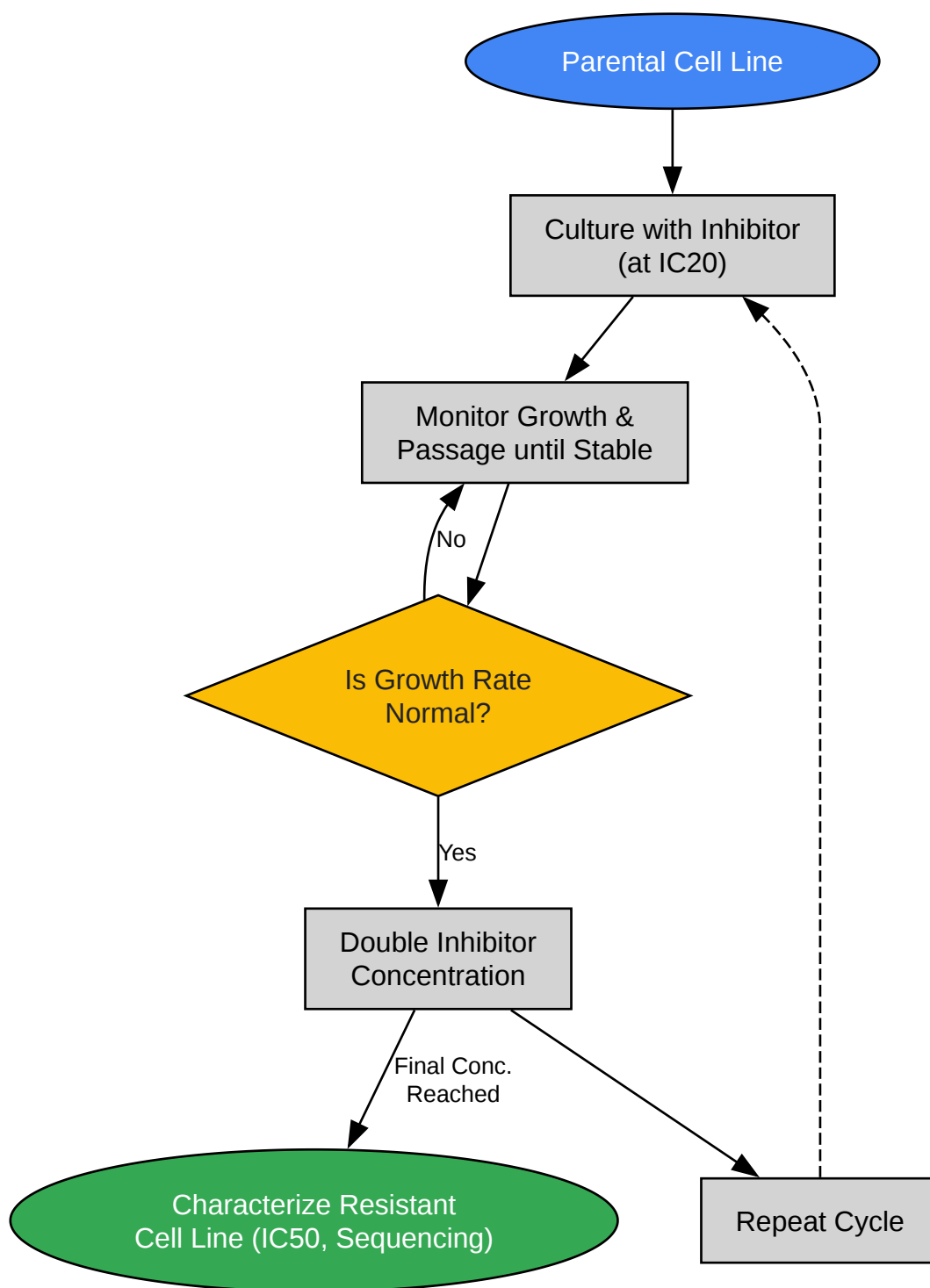
Key Experimental Protocols

Adherence to robust, well-controlled protocols is essential for generating reproducible data.

Protocol 1: Generation of a Resistant Cell Line

This protocol describes a common method for generating an acquired resistance model through continuous, dose-escalating exposure.

- **Initial Culture:** Begin by culturing the parental cell line in media containing the indoline-based inhibitor at a concentration equal to its IC₂₀ (the concentration that inhibits 20% of growth).
- **Monitor and Passage:** Monitor the cells daily. Initially, proliferation will be slow. When the cells resume a normal growth rate and reach ~80% confluency, passage them into a new flask with fresh media containing the same inhibitor concentration.
- **Dose Escalation:** Once the cells are stably proliferating at the current concentration for 2-3 passages, double the inhibitor concentration.
- **Repeat:** Repeat steps 2 and 3, gradually increasing the drug concentration over several months. The goal is to culture cells that can proliferate in a concentration that is 5-10 times the original IC₅₀ of the parental line.
- **Isolate and Expand:** Once the desired resistance level is achieved, you can either use the polyclonal resistant population or isolate single-cell clones via limiting dilution to establish monoclonal resistant lines.
- **Characterize:** Always characterize the final resistant cell line by comparing its IC₅₀ to the parental line. It is good practice to periodically culture the resistant line in drug-free media to determine if the resistance phenotype is stable.



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Caption: Workflow for generating a resistant cell line.

Protocol 2: Cell Viability Assessment (MTT Assay)

This protocol provides a framework for determining the IC₅₀ of an inhibitor.^{[16][24]}

- **Cell Seeding:** Seed cells in a 96-well plate at a pre-determined optimal density (e.g., 5,000-10,000 cells/well) in 100 μ L of media. Incubate for 24 hours to allow cells to adhere.
- **Drug Treatment:** Prepare a 2x serial dilution of your indoline-based inhibitor in culture media. Remove the old media from the plate and add 100 μ L of the drug dilutions to the appropriate wells. Include "vehicle control" (media with DMSO, no inhibitor) and "no cells" (media only for background) wells.
- **Incubation:** Incubate the plate for the desired treatment duration (e.g., 72 hours) at 37°C and 5% CO₂.
- **Add MTT Reagent:** Add 10 μ L of MTT solution (5 mg/mL in PBS) to each well. Incubate for 4 hours at 37°C. Viable cells will convert the yellow MTT to purple formazan crystals.
- **Solubilize Formazan:** Carefully remove the media and add 100 μ L of DMSO to each well to dissolve the crystals. Gently pipette to ensure complete dissolution.
- **Measure Absorbance:** Read the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Subtract the background absorbance, normalize the data to the vehicle control (100% viability), and plot the percent viability against the log of the inhibitor concentration to determine the IC₅₀ value using non-linear regression.

Protocol 3: Western Blot Analysis of Target Phosphorylation

This protocol details how to verify on-target activity by analyzing the phosphorylation of a downstream target.^[15]

- **Cell Culture and Treatment:** Culture cells to 70-80% confluency and then treat with various concentrations of the inhibitor or a vehicle control for the desired time.
- **Cell Lysis:** Wash the cells with ice-cold PBS and lyse them in RIPA buffer supplemented with a cocktail of protease and phosphatase inhibitors. Scrape the cells, collect the lysate, and clarify by centrifugation.

- **Protein Quantification:** Determine the protein concentration of the lysates using a BCA or Bradford assay.
- **SDS-PAGE and Transfer:** Normalize all samples to the same protein concentration, add Laemmli buffer, and boil. Separate equal amounts of protein on an SDS-PAGE gel and transfer them to a PVDF or nitrocellulose membrane.
- **Blocking and Antibody Incubation:** Block the membrane with 5% BSA or non-fat milk in TBST for 1 hour at room temperature. Incubate with the primary antibody (e.g., anti-phospho-ERK) overnight at 4°C, following the manufacturer's recommended dilution.
- **Secondary Antibody and Detection:** Wash the membrane three times with TBST. Incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature. Wash again, and then visualize the bands using an enhanced chemiluminescence (ECL) substrate and an imaging system.
- **Stripping and Reprobing:** To confirm equal protein loading, the membrane can be stripped and reprobed with an antibody against the total protein (e.g., total-ERK) or a housekeeping protein like β -actin.

Protocol 4: RT-qPCR for Gene Expression Analysis

This protocol is for quantifying changes in mRNA levels of genes implicated in resistance, such as ABCB1.

- **RNA Isolation:** Treat cells with the inhibitor as required. Isolate total RNA using a column-based kit or TRIzol reagent, ensuring to include a DNase treatment step to remove contaminating genomic DNA.[\[25\]](#)
- **RNA Quantification and Quality Check:** Measure RNA concentration and purity (A260/280 ratio) using a spectrophotometer. Ratios should be ~2.0.
- **Reverse Transcription (RT):** Synthesize cDNA from 1 μ g of total RNA using a reverse transcription kit with a mix of oligo(dT) and random hexamer primers.
- **Quantitative PCR (qPCR):** Set up the qPCR reaction in triplicate using a SYBR Green-based master mix, cDNA template, and primers specific for your gene of interest (e.g., ABCB1) and

a stable housekeeping gene (e.g., GAPDH, ACTB) for normalization.

- **Run and Analyze:** Run the reaction on a real-time PCR instrument. Analyze the data using the $\Delta\Delta C_t$ method to calculate the fold change in gene expression in treated/resistant cells relative to the control/parental cells.[26]

Data Interpretation and Advanced Strategies

Designing Combination Studies

Once a resistance mechanism is identified, a rational approach is to combine the indoline-based inhibitor with a second agent that targets the resistance pathway.[27][28] The goal is to achieve a synergistic or additive effect, where the combined therapeutic benefit is greater than the sum of the individual drugs.[29]

Resistance Mechanism	Rationale for Combination	Example Combination Partner
Bypass Pathway Activation (e.g., PI3K/AKT)	Inhibit both the primary and the escape pathway simultaneously.	A PI3K or AKT inhibitor.
Upregulation of ABC Transporters	Inhibit the efflux pump to restore intracellular concentration of the primary drug.	An ABCB1 inhibitor like Verapamil or a more specific agent.
On-Target Gatekeeper Mutation	Use a next-generation inhibitor designed to bind to the mutated target.	A structurally distinct inhibitor that circumvents the mutation.
Upregulation of Pro-survival Signaling (e.g., BCL-2)	Block the downstream anti-apoptotic signals that confer drug tolerance.	A BCL-2 family inhibitor like Venetoclax.

When designing combination studies, it is crucial to assess for overlapping toxicities and potential drug-drug interactions.[27][30] In vitro experiments typically involve a matrix design, testing various concentrations of both drugs to calculate a synergy score using models like Bliss independence or Loewe additivity.[29]

References

- Gotink, K. J., Verheul, H. M., Beerepoot, L. V., van der Veldt, A. A., de Gast, G. C., Schot, M., ... & Jansen, R. L. (2011). Lysosomal Sequestration of Sunitinib: A Novel Mechanism of Drug Resistance. *Clinical Cancer Research*, 17(23), 7337–7346. [[Link](#)]
- Patel, N. R., & Siveen, K. S. (2025). Deciphering the Complexities of Sunitinib Therapy: Molecular Mechanisms of Resistance, Associated Toxicities, and Strategies for. *Journal of Pharmaceutical Research International*, 37(10), 54-71. [[Link](#)]
- Dolšák, A., & Dolenc, M. S. (2021). Challenges in the Discovery of Indoleamine 2,3-Dioxygenase 1 (IDO1) Inhibitors. *Journal of Medicinal Chemistry*, 64(9), 5491–5509. [[Link](#)]
- Yin, M., Zhang, Y., Li, H., Wang, Z., Zhang, H., Liu, Y., ... & Wang, L. (2020). Nintedanib overcomes drug resistance from upregulation of FGFR signalling and imatinib-induced KIT mutations in gastrointestinal stromal tumours. *Journal of Cellular and Molecular Medicine*, 24(10), 5649–5660. [[Link](#)]
- Huang, D., Ding, Y., Zhou, M., Rini, B. I., & Petillo, D. (2011). The mechanism of action and resistance of sunitinib in RCC. *Journal of Clinical Oncology*, 29(15_suppl), 4562-4562. [[Link](#)]
- Farkas, K., Kárpáti, S., & Gilde, K. (2019). Smoothed receptor inhibitor vismodegib for the treatment of basal cell carcinoma: a retrospective analysis of efficacy and side effects. *Cutaneous and Ocular Toxicology*, 38(2), 147–151. [[Link](#)]
- Lee, Y. J., & Lee, J. J. (2022). Hedgehog Pathway Inhibitors as Targeted Cancer Therapy and Strategies to Overcome Drug Resistance. *International Journal of Molecular Sciences*, 23(3), 1693. [[Link](#)]
- Alvaro, F., & Reifenberger, G. (2022). Possible mechanisms and biomarkers of resistance to vismodegib in SHH medulloblastoma. *Neuro-Oncology*, 24(5), 848–849. [[Link](#)]
- Varna, M., Ratajczak, P., Ganesan, S., Su, F., Svoronos, A. A., & Riotte, N. (2021). Molecular and Functional Analysis of Sunitinib-Resistance Induction in Human Renal Cell Carcinoma Cells. *International Journal of Molecular Sciences*, 22(12), 6461. [[Link](#)]

- Guo, T., Lee, J. H., & Fletcher, J. A. (2012). Mechanisms of sunitinib resistance in gastrointestinal stromal tumors harboring KITAY502-3ins mutation: an in vitro mutagenesis screen for drug-resistance. PLoS ONE, 7(10), e45371. [\[Link\]](#)
- Cichońska, A., Ravikumar, B., Allaway, R. J., & Aittokallio, T. (2017). Computational-experimental approach to drug-target interaction mapping: A case study on kinase inhibitors. PLOS Computational Biology, 13(8), e1005678. [\[Link\]](#)
- Englinger, B., Lötsch, D., Pirker, C., van Schoonhoven, S., Boidol, B., Lardeau, C., ... & Berger, W. (2016). Acquired nintedanib resistance in FGFR1-driven small cell but not non-small cell lung cancer is mediated by ABCB1. Cancer Research, 76(14_Supplement), 2119. [\[Link\]](#)
- Krasavin, M., Dar'in, D., & Kantin, G. (2020). Indoline-5-Sulfonamides: A Role of the Core in Inhibition of Cancer-Related Carbonic Anhydrases, Antiproliferative Activity and Circumventing of Multidrug Resistance. Molecules, 25(22), 5347. [\[Link\]](#)
- Cichońska, A., Ravikumar, B., Allaway, R. J., & Aittokallio, T. (2017). Computational-experimental approach to drug-target interaction mapping: A case study on kinase inhibitors. PLoS Computational Biology, 13(8), e1005678. [\[Link\]](#)
- Paller, C. J., Bradbury, P. A., & Ivy, S. P. (2011). Design of Phase I Combination Trials: Recommendations of the Clinical Trial Design Task Force of the NCI Investigational Drug Steering Committee. Clinical Cancer Research, 17(7), 1764–1771. [\[Link\]](#)
- Englinger, B., Lötsch, D., van Schoonhoven, S., Boidol, B., Lardeau, C., Kubicek, S., ... & Berger, W. (2016). Acquired Nintedanib Resistance in FGFR1-driven Small Cell Lung Cancer: Role of endothelin-A Receptor-Activated ABCB1 Expression. Oncotarget, 7(31), 50289–50306. [\[Link\]](#)
- BenchSci. (2025). Western Blot Troubleshooting: 10 Common Problems and Solutions. BenchSci. [\[Link\]](#)
- Lee, H., Lee, S., Kim, D., Kim, M., & Park, C. (2026). Discovery of novel indoline derivatives as potent small molecule PD-L1 inhibitors. Bioorganic Chemistry, 166, 108343. [\[Link\]](#)

- Zhang, T., Li, W., & Wang, Z. (2022). Indole-Based Tubulin Inhibitors: Binding Modes and SARs Investigations. *Molecules*, 27(5), 1599. [[Link](#)]
- Shankaran, H., Wiley, H. S., & Resat, H. (2012). Kinase inhibitors can produce off-target effects and activate linked pathways by retroactivity. *BMC Systems Biology*, 6, 67. [[Link](#)]
- Pizzi, M., Bulanova, A., & Aittokallio, T. (2025). Off-target mapping enhances selectivity of machine learning-predicted CK2 inhibitors. *bioRxiv*. [[Link](#)]
- Klaeger, S., Gohlke, B., & Kuster, B. (2014). Unexpected Off-Targets and Paradoxical Pathway Activation by Kinase Inhibitors. *ACS Chemical Biology*, 9(1), 37–44. [[Link](#)]
- Nguyen, C. H., & Kim, Y. C. (2017). Pyrrole indolin-2-One Based Kinase Inhibitor as Anti-Cancer Agents. *Archives of Pharmacal Research*, 40(11), 1233–1246. [[Link](#)]
- Promega Connections. (2025). 5 Questions to Ask When Your RT-qPCR Isn't Working. Promega. [[Link](#)]
- Wang, J., & Chen, Y. (2023). Utilizing Drug Combo to improve the design of phase 1 trials for anticancer drugs. *Journal of Clinical Oncology*, 41(16_suppl), e13590-e13590. [[Link](#)]
- TotalLab. (n.d.). Western Blot Troubleshooting Guide. TotalLab. [[Link](#)]
- Sino Biological. (n.d.). Western Blot Troubleshooting Low Signal or No Signal. Sino Biological. [[Link](#)]
- Buonamici, S., & Williams, R. T. (2011). Hedgehog Fights Back: Mechanisms of Acquired Resistance against Smoothed Antagonists. *Cancer Research*, 71(15), 5041–5044. [[Link](#)]
- Yurchenko, A. A., Pop, O. T., Ighilahriz, M., Padioleau, I., Rajabi, F., Sharpe, H. J., ... & Nikolaev, S. I. (2022). Frequency and Genomic Aspects of Intrinsic Resistance to Vismodegib in Locally Advanced Basal Cell Carcinoma. *Clinical Cancer Research*, 28(7), 1422–1432. [[Link](#)]
- Sharma, R., & Kumar, V. (2025). Basic mechanism of action for indole containing anti-lung cancer drugs. ResearchGate. [[Link](#)]

- LoRusso, P. M. (2017). On the Design of Combination Cancer Therapy. *Cell*, 171(7), 1486–1488. [[Link](#)]
- Crown Bioscience. (2022). Multi-Drug Combination Strategies in High Content Applications. Crown Bioscience Blog. [[Link](#)]
- Precision Biosystems. (2019). What went wrong? A Western Blot Troubleshooting Guide. Precision Biosystems. [[Link](#)]
- Azure Biosystems. (n.d.). qPCR Troubleshooting Guide. Azure Biosystems. [[Link](#)]
- U.S. Food and Drug Administration. (2025). Development of Cancer Drugs for Use in Novel Combination - Determining the Contribution of the Individual Drugs' Effects. FDA. [[Link](#)]
- Dolšak, A., & Dolenc, M. S. (2015). Challenges in the Discovery of Indoleamine 2,3-Dioxygenase 1 (IDO1) Inhibitors. *Journal of Medicinal Chemistry*, 58(10), 4153–4169. [[Link](#)]
- protocols.io. (2023). Cell viability assessment. protocols.io. [[Link](#)]
- Abdel-Maksoud, M. S., El-Gamal, M. I., Al-Mahmoud, G. A., Al-Shafeey, S. S., & Al-Said, M. S. (2021). Identification of Novel and Potent Indole-Based Benzenesulfonamides as Selective Human Carbonic Anhydrase II Inhibitors: Design, Synthesis, In Vitro, and In Silico Studies. *Molecules*, 26(15), 4467. [[Link](#)]
- Kumar, V., & Singh, S. (2021). Developing C2-Aroyl Indoles as Novel Inhibitors of IDO1 and Understanding Their Mechanism of Inhibition via Mass Spectroscopy, QM/MM Calculations and Molecular Dynamics Simulation. *Frontiers in Chemistry*, 9, 695420. [[Link](#)]
- Wollin, L., Maillet, I., Quesniaux, V., & Ryffel, B. (2016). A Novel Antifibrotic Mechanism of Nintedanib and Pirfenidone. Inhibition of Collagen Fibril Assembly. *American Journal of Respiratory Cell and Molecular Biology*, 55(1), 147–149. [[Link](#)]

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- [1. globalresearchonline.net \[globalresearchonline.net\]](#)
- [2. mdpi.com \[mdpi.com\]](#)
- [3. cancertainmentjournal.com \[cancertainmentjournal.com\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Hedgehog Pathway Inhibitors as Targeted Cancer Therapy and Strategies to Overcome Drug Resistance \[mdpi.com\]](#)
- [6. aacrjournals.org \[aacrjournals.org\]](#)
- [7. Nintedanib overcomes drug resistance from upregulation of FGFR signalling and imatinib-induced KIT mutations in gastrointestinal stromal tumours - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. Mechanisms of sunitinib resistance in gastrointestinal stromal tumors harboring KITAY502-3ins mutation: an in vitro mutagenesis screen for drug-resistance - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. aacrjournals.org \[aacrjournals.org\]](#)
- [10. ascopubs.org \[ascopubs.org\]](#)
- [11. aacrjournals.org \[aacrjournals.org\]](#)
- [12. Acquired nintedanib resistance in FGFR1-driven small cell lung cancer: role of endothelin-A receptor-activated ABCB1 expression - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. Molecular and Functional Analysis of Sunitinib-Resistance Induction in Human Renal Cell Carcinoma Cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. Redirecting \[linkinghub.elsevier.com\]](#)
- [15. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [16. Protocol for Cell Viability Assays: CCK-8 and MTT - Creative Biogene \[creative-biogene.com\]](#)
- [17. Kinase inhibitors can produce off-target effects and activate linked pathways by retroactivity - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [18. pubs.acs.org \[pubs.acs.org\]](#)
- [19. Computational-experimental approach to drug-target interaction mapping: A case study on kinase inhibitors | PLOS Computational Biology \[journals.plos.org\]](#)
- [20. Computational-experimental approach to drug-target interaction mapping: A case study on kinase inhibitors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [21. sinobiological.com \[sinobiological.com\]](#)
- [22. Western Blot Troubleshooting: 10 Common Problems and Solutions \[synapse.patsnap.com\]](#)
- [23. Western Blot Troubleshooting Guide - TotalLab \[totallab.com\]](#)
- [24. protocols.io \[protocols.io\]](#)
- [25. promegaconnections.com \[promegaconnections.com\]](#)
- [26. neb.com \[neb.com\]](#)
- [27. Design of Phase I Combination Trials: Recommendations of the Clinical Trial Design Task Force of the NCI Investigational Drug Steering Committee - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [28. On the Design of Combination Cancer Therapy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [29. blog.crownbio.com \[blog.crownbio.com\]](#)
- [30. fda.gov \[fda.gov\]](#)
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